PF-06952229: A Technical Guide for Cancer Research Applications

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Compound of Interest

Compound Name:	*PF-06952229*
CAS No.:	*1801333-55-0*
Cat. No.:	*B2762056*

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Introduction

PF-06952229 is an orally bioavailable, selective, and potent small-molecule inhibitor of the transforming growth factor-β (TGF-β) receptor 1 (TGF-βR1), a serine/threonine kinase.[1][2] The TGF-β signaling pathway is a critical regulator of numerous cellular processes, including proliferation, differentiation, apoptosis, and immune response.[3][4][5][6] In the context of cancer, this pathway is often dysregulated, contributing to tumor growth, metastasis, and the suppression of anti-tumor immunity.[1] **PF-06952229**'s mechanism of action involves the specific inhibition of TGF-βR1, thereby blocking the downstream signaling cascade mediated by SMAD2 and SMAD3 phosphorylation.[1][2] This targeted inhibition aims to restore anti-tumor immune responses and inhibit tumor progression. This technical guide provides a comprehensive overview of **PF-06952229**, including its mechanism of action, preclinical and clinical data, and detailed experimental protocols for its application in cancer research.

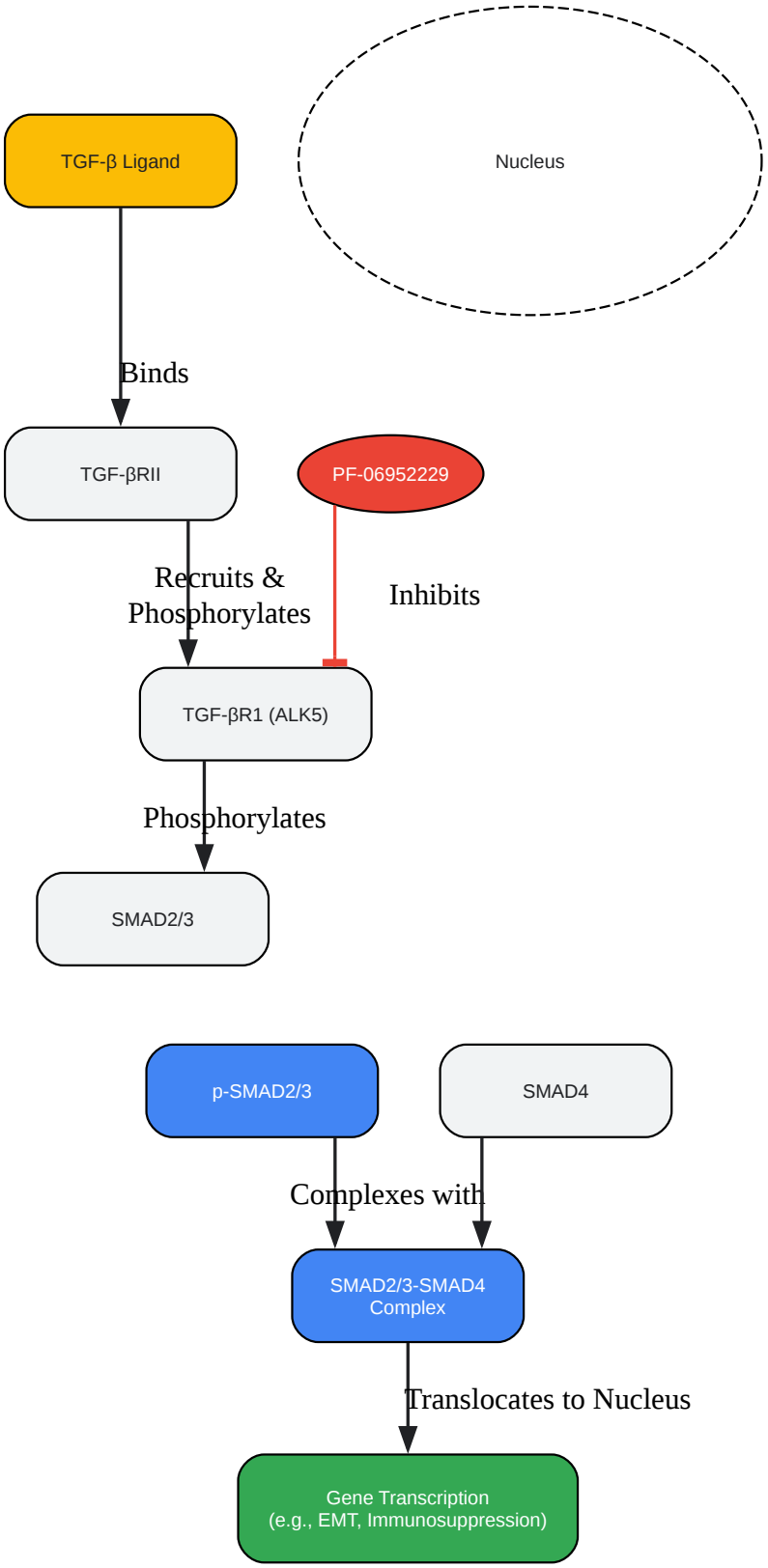
Mechanism of Action

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PF-06952229 selectively binds to the ATP-binding site of the TGF-βR1 kinase domain, preventing the phosphorylation of its downstream targets, SMAD2 and SMAD3.[1][2] The TGF-β signaling pathway is initiated by the binding of TGF-β ligands to the type II receptor (TGF-βRII), which then recruits and phosphorylates the type I receptor (TGF-βR1), leading to its activation.[3][4] Activated TGF-βR1 subsequently phosphorylates SMAD2 and SMAD3, which then form a complex with SMAD4.[3][4] This complex translocates to the nucleus, where it regulates the transcription of target genes involved in a wide array of cellular processes. By inhibiting TGF-βR1, **PF-06952229** effectively blocks this signaling cascade.

The following diagram illustrates the canonical TGF-β signaling pathway and the point of intervention by **PF-06952229**.

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Caption: TGF-β Signaling Pathway and **PF-06952229** Inhibition.

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Quantitative Data Summary

Preclinical Activity

Parameter	Cell Line/Model	Value	Reference
Biochemical IC50	TGF-βR1 Kinase Assay	0.8 nM	[7]
pSMAD2 Inhibition IC50	4T1 (murine breast cancer)	46 nM (total), 17 nM (unbound)	[1]
MDA-MB-231 (human breast cancer)	151 nM (total), 56 nM (unbound)	[1]	
In Vivo Efficacy	4T1 Syngeneic Mouse Model	Significant reduction in lung metastasis at 30 mg/kg BID	[1]
MC38 Syngeneic Mouse Model	86% tumor growth inhibition at 30 mg/kg BID	[1]	

Clinical Pharmacokinetics (Phase 1, NCT03685591)

Pharmacokinetic data such as Cmax, Tmax, and AUC from the Phase 1 trial have been noted as assessed, but specific values are not publicly available in the reviewed literature.

Clinical Safety and Efficacy (Phase 1, NCT03685591)

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Parameter	Monotherapy (Part 1A)	Combination with Enzalutamide (Part 1B)	Reference
Patient Population	Advanced/metastatic solid tumors	Metastatic castration-resistant prostate cancer (mCRPC)	[1][7]
Dose-Limiting Toxicities (DLTs) at 375 mg	8.6% (3/35 patients)	Not reported	[1][7][8]
Most Frequent Grade 3 Treatment-Related Adverse Events (TRAEs)	Increased Alanine Aminotransferase (9.5%), Anemia (9.5%)	Not detailed	[1][7][8]
Confirmed Partial Response	1 patient with prostate cancer (at 375 mg)	Not reported	[1][7][8]
Stable Disease	6 patients	2 patients	[1][7][8]

Experimental Protocols

In Vitro pSMAD2 Inhibition Assay

Objective: To determine the potency of **PF-06952229** in inhibiting TGF-β-induced SMAD2 phosphorylation in cancer cell lines.

Methodology:

- Cell Culture: 4T1 or MDA-MB-231 cells are cultured in appropriate media until they reach 70-80% confluency.
- Cell Seeding: Cells are seeded into 96-well plates at a density of 2 x 10^4 cells per well and incubated overnight.
- Compound Treatment: Cells are pre-incubated with a serial dilution of **PF-06952229** for 1 hour.

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- TGF-β Stimulation: Recombinant human TGF-β1 is added to the wells at a final concentration of 1 ng/mL and incubated for 30 minutes.
- Cell Lysis: The cells are lysed, and the protein concentration of the lysates is determined.
- pSMAD2 Detection: Phosphorylated SMAD2 levels are quantified using a sandwich ELISA or a Western blot analysis with a pSMAD2-specific antibody.
- Data Analysis: The IC50 value is calculated by fitting the dose-response data to a four-parameter logistic equation.

In Vivo Tumor Growth Inhibition Study (4T1 Syngeneic Model)

Objective: To evaluate the anti-tumor and anti-metastatic efficacy of **PF-06952229** in an immunocompetent mouse model of breast cancer.

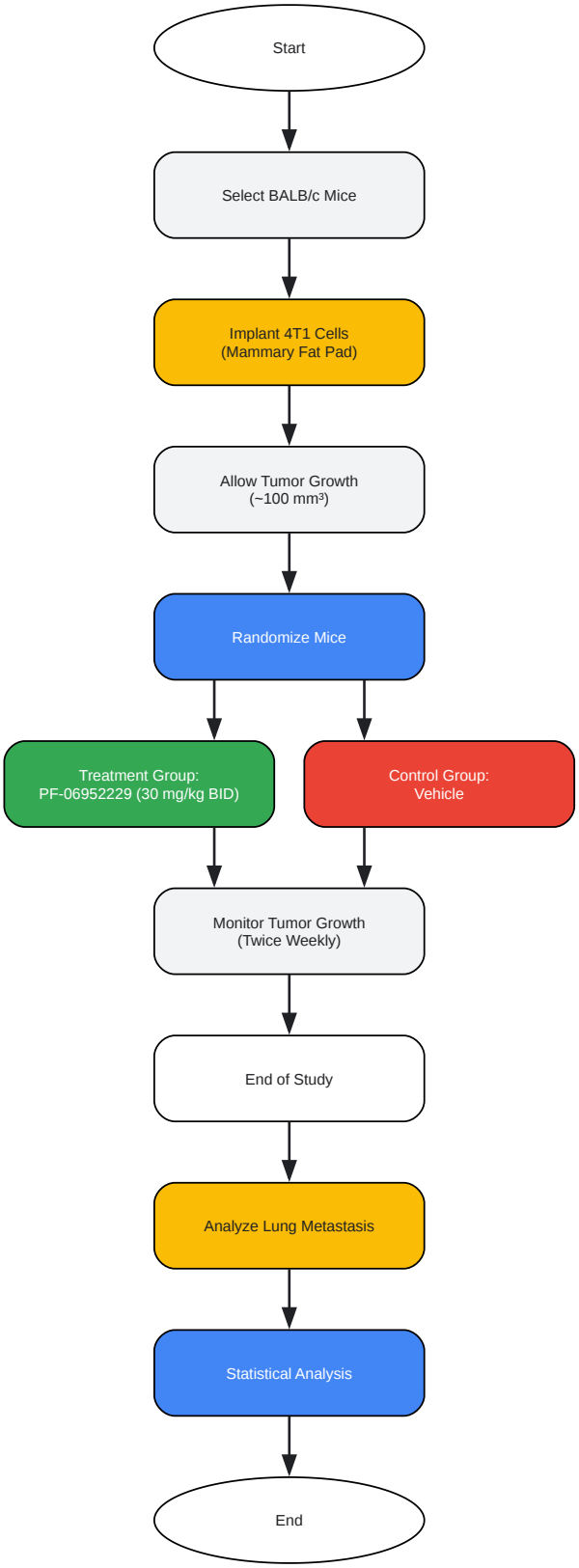
Methodology:

- Animal Model: Female BALB/c mice (6-8 weeks old) are used.
- Tumor Cell Implantation: 1 x 10^5 4T1 cells are injected into the mammary fat pad.
- Treatment Initiation: When tumors reach a palpable size (approximately 100 mm^3), mice are randomized into treatment and vehicle control groups.
- Dosing: **PF-06952229** is administered via oral gavage at a dose of 30 mg/kg, twice daily (BID). The vehicle control group receives the formulation excipient.
- Tumor Measurement: Primary tumor volume is measured twice weekly using calipers.
- Metastasis Assessment: At the end of the study, lungs are harvested, and the number and volume of metastatic lesions are quantified.
- Data Analysis: Tumor growth curves are plotted, and statistical analysis is performed to compare the treatment and control groups.

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Visualizations

Experimental Workflow: In Vivo Efficacy Study

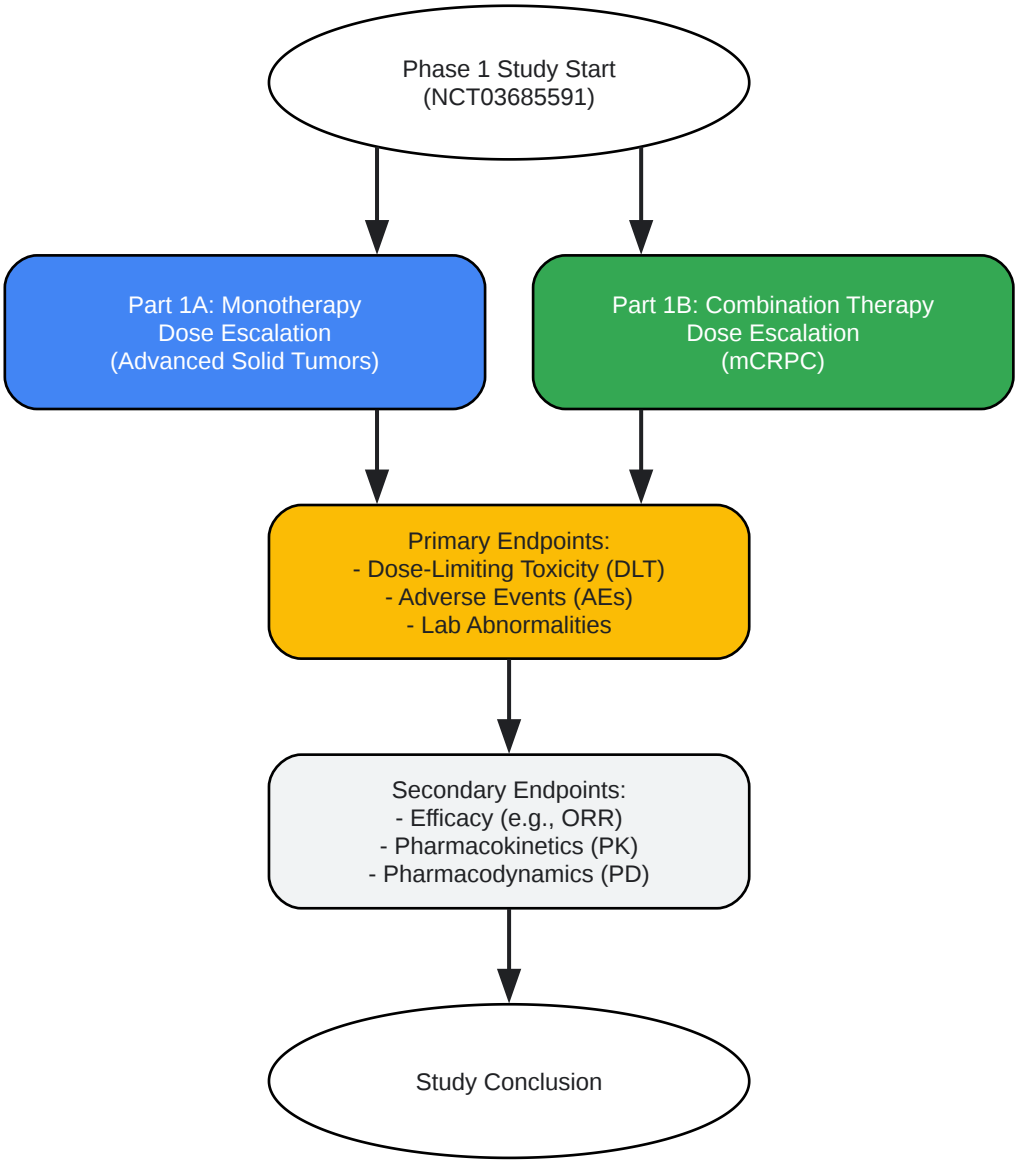


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Caption: Workflow for an In Vivo Efficacy Study of **PF-06952229**.

Logical Relationship: Clinical Trial Design (NCT03685591)



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Caption: Logical Flow of the Phase 1 Clinical Trial of **PF-06952229**.

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